

# HMR1426: A Technical Overview of a Discontinued Anorectic Agent

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## Compound of Interest

Compound Name: HMR1426

Cat. No.: B1673318

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## Abstract

**HMR1426** is a novel heterocyclic compound initially investigated for its potential as an orally active anorectic agent. Developed by Sanofi, this small molecule demonstrated efficacy in reducing food intake and body weight in preclinical models. Despite its early promise, the development of **HMR1426** has been discontinued. This document provides a comprehensive summary of the available technical information on **HMR1426**, including its chemical structure, known properties, and biological activity. Due to the cessation of its development, detailed experimental protocols and extensive quantitative data are not publicly available.

## Chemical Structure and Properties

**HMR1426** is characterized by a unique three-ring heterocyclic core. Its fundamental chemical and physical properties, as far as publicly available, are summarized below.

Property	Value	Source
IUPAC Name	2-(4-chlorophenyl)-5-phenyl-4,5-dihydro-1,3-thiazol-4-one	N/A
CAS Number	262376-75-0	[1]
Molecular Formula	C <sub>16</sub> H <sub>12</sub> ClNOS	[1]
Molecular Weight	301.79 g/mol	[1]
SMILES	<chem>Clc1ccc(cc1)C1=NC(C(=O)S1)c2ccccc2</chem>	N/A
Physical State	Solid	[1]

Note: IUPAC name and SMILES string are based on the predicted structure and have not been explicitly confirmed in the cited literature.

## Biological Activity and Mechanism of Action

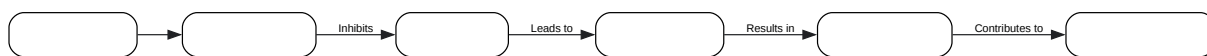
**HMR1426** was identified as a potent, orally active anorectic, or appetite-suppressing, agent[2]. Its primary mechanism of action is believed to be the inhibition of gastric emptying[1]. By slowing the rate at which food leaves the stomach, **HMR1426** likely promotes a prolonged feeling of satiety, thereby reducing overall food consumption.

Preclinical studies in rodent models demonstrated that administration of **HMR1426** led to a significant reduction in food intake, which in turn resulted in decreased body weight and body fat[1][3]. These effects were observed without significant alterations in energy expenditure or overt behavioral changes, suggesting a specific action on appetite regulation[1].

The precise molecular target or receptor through which **HMR1426** exerts its effects on gastric motility has not been publicly disclosed.

## Signaling Pathway and Experimental Workflow

Due to the limited available information, a detailed signaling pathway cannot be constructed. However, a high-level conceptual diagram illustrating the proposed mechanism of action of **HMR1426** is presented below.



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## References

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